Introduction: The Prominence of the 7-Azaindole Scaffold in Modern Drug Discovery

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Compound of Interest

Compound Name:	*1-(Phenylsulphonyl)-4-cyano-2-iodo-7-azaindole*
CAS No.:	*1227270-55-4*
Cat. No.:	*B597011*

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The 7-azaindole, or 1H-pyrrolo[2,3-b]pyridine, nucleus has emerged as a "privileged structure" in medicinal chemistry, forming the core of numerous biologically active compounds and several FDA-approved drugs.[1][2] Its structural resemblance to endogenous purines allows it to function as a bioisostere, effectively mimicking the adenine fragment of adenosine triphosphate (ATP) and enabling potent interactions with the ATP-binding sites of various kinases.[3] This characteristic has rendered the 7-azaindole scaffold a cornerstone in the development of kinase inhibitors for oncology, inflammatory diseases, and viral infections.[4][5] This guide focuses on a specific, highly functionalized derivative, **1-(Phenylsulphonyl)-4-cyano-2-iodo-7-azaindole**, a key intermediate poised for further elaboration in drug discovery campaigns. While a specific CAS number for this exact molecule is not definitively established in public databases, a closely related analog, 1-(Phenylsulphonyl)-6-chloro-4-cyano-2-iodo-7-azaindole, is registered under CAS No. 1227270-16-7, and the target compound itself is listed by some suppliers under CAS No. 1227270-55-4.[6][7]

This document will provide a comprehensive overview of this compound, detailing its synthesis, elucidating its probable mechanism of action, and exploring its potential applications in therapeutic development.

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Physicochemical Properties and Structural Attributes

A clear understanding of the physicochemical properties of a drug candidate is paramount for predicting its pharmacokinetic and pharmacodynamic behavior. The table below summarizes the key computed properties for **1-(Phenylsulphonyl)-4-cyano-2-iodo-7-azaindole**.

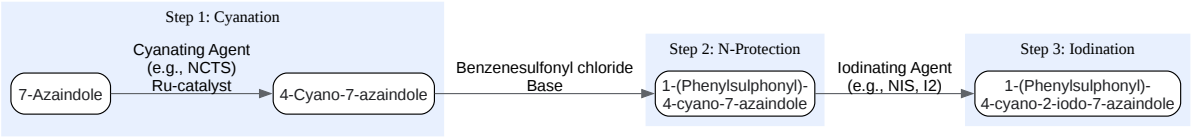
Property	Value	Source
Molecular Formula	C14H8IN3O2S	-
Molecular Weight	409.19 g/mol	-
CAS Number	1227270-55-4 (unverified)	[7]
Related CAS Number	1227270-16-7 (6-chloro analog)	[6]
Topological Polar Surface Area	86.8 Å²	-
Hydrogen Bond Acceptors	5	-
Hydrogen Bond Donors	0	-
Rotatable Bonds	2	-

The strategic placement of substituents on the 7-azaindole core dictates its biological activity. The phenylsulphonyl group at the N-1 position serves as a crucial protecting group, stabilizing the azaindole ring for subsequent reactions and influencing the electronic properties of the heterocyclic system.[8][9] The iodo group at the C-2 position is a versatile synthetic handle, enabling a wide array of cross-coupling reactions (e.g., Suzuki, Sonogashira, Heck) for the introduction of diverse chemical moieties.[10] The cyano group at the C-4 position is a strong electron-withdrawing group that can modulate the acidity of the pyrrole proton and participate in key interactions within a target protein's binding pocket.

Synthesis of 1-(Phenylsulphonyl)-4-cyano-2-iodo-7-azaindole: A Multi-step Approach

The synthesis of this highly functionalized 7-azaindole is a multi-step process that leverages established methodologies for the regioselective modification of the 7-azaindole core. The general synthetic workflow is depicted below.

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Figure 1: General synthetic workflow for the preparation of **1-(Phenylsulphonyl)-4-cyano-2-iodo-7-azaindole**.

Detailed Experimental Protocol:

Step 1: Synthesis of 4-Cyano-7-azaindole

The introduction of a cyano group at the C-4 position of the 7-azaindole ring is a critical first step. While various methods exist for the cyanation of heterocycles, modern approaches often utilize transition metal-catalyzed C-H activation.[11][12][13]

- Reaction: 7-Azaindole is subjected to a regioselective cyanation reaction.
- Reagents and Conditions: A common method involves the use of a ruthenium catalyst, such as [RuCl2(p-cymene)]2, with a cyanating agent like N-cyano-N-phenyl-p-toluenesulfonamide (NCTS).[11][13] The reaction is typically carried out in a suitable solvent like 1,2-dichloroethane (DCE) at elevated temperatures.
- Rationale: Ruthenium catalysis allows for the direct and selective functionalization of the C-H bond at the 4-position, offering a more efficient and atom-economical route compared to classical methods that may require pre-functionalization of the starting material.[12] The use of NCTS as a cyanating agent is advantageous due to its stability and lower toxicity compared to other cyanide sources.[13]
- Work-up and Purification: Following the reaction, a standard aqueous work-up is performed to remove the catalyst and other inorganic byproducts. The crude product is then purified by column chromatography on silica gel to yield pure 4-cyano-7-azaindole.[14]

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Step 2: Synthesis of 1-(Phenylsulphonyl)-4-cyano-7-azaindole

Protection of the nitrogen atom of the pyrrole ring is essential to prevent side reactions in the subsequent iodination step and to enhance the stability of the molecule.[9]

- Reaction: The nitrogen of 4-cyano-7-azaindole is protected with a phenylsulfonyl group.
- Reagents and Conditions: The reaction is typically carried out by treating 4-cyano-7-azaindole with benzenesulfonyl chloride in the presence of a base, such as sodium hydride or potassium carbonate, in an aprotic solvent like dimethylformamide (DMF) or tetrahydrofuran (THF).
- Rationale: The phenylsulfonyl group is a robust protecting group that is stable to a wide range of reaction conditions.[8] Its electron-withdrawing nature can also influence the regioselectivity of subsequent electrophilic substitution reactions.
- Work-up and Purification: The reaction mixture is quenched with water and extracted with an organic solvent. The organic layer is washed, dried, and concentrated. The resulting crude product is purified by recrystallization or column chromatography.

Step 3: Synthesis of **1-(Phenylsulphonyl)-4-cyano-2-iodo-7-azaindole**

The final step involves the regioselective iodination of the protected 4-cyano-7-azaindole at the C-2 position.

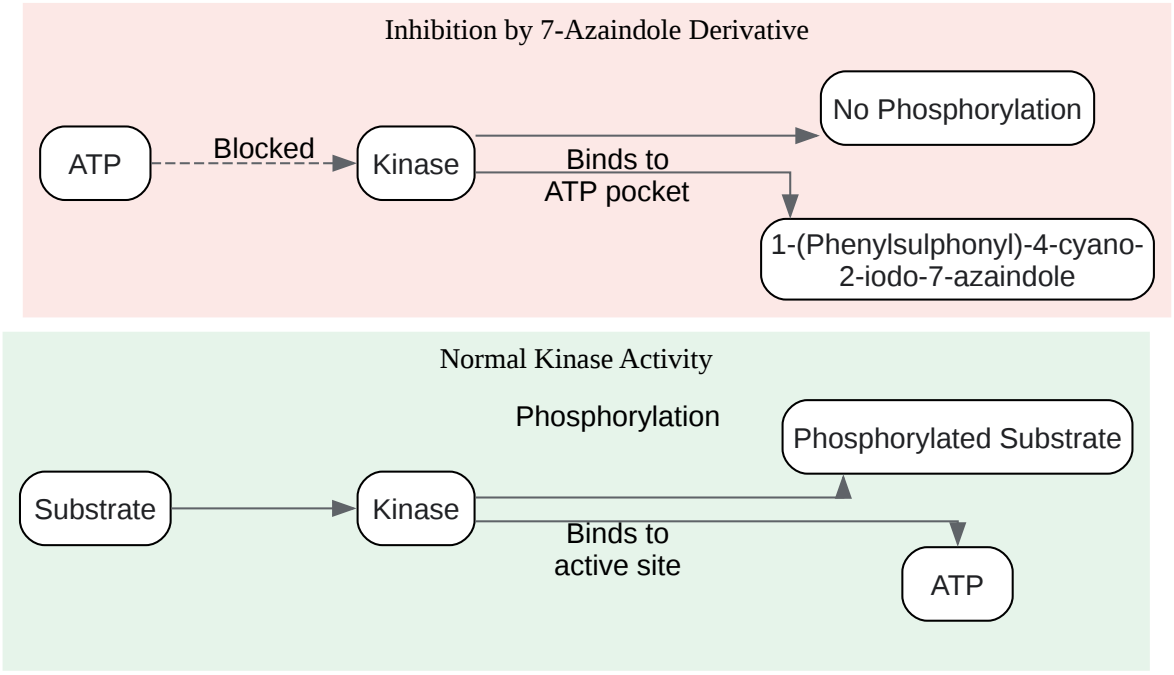
- Reaction: The C-2 position of 1-(Phenylsulphonyl)-4-cyano-7-azaindole is iodinated.
- Reagents and Conditions: A common and effective method for the iodination of azaindoles is the use of N-iodosuccinimide (NIS) or molecular iodine (I2) in a suitable solvent.[10][15][16] The reaction may be facilitated by the presence of a base.
- Rationale: The C-2 and C-3 positions of the 7-azaindole ring are both susceptible to electrophilic attack. The presence of the bulky phenylsulfonyl group at the N-1 position can sterically hinder attack at the C-2 position, while electronically activating the C-3 position. However, under specific conditions, iodination at C-2 can be achieved. The choice of iodinating agent and reaction conditions is crucial for achieving the desired regioselectivity.

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- Work-up and Purification: After completion of the reaction, the mixture is typically quenched with a reducing agent, such as sodium thiosulfate, to remove any excess iodine. The product is then extracted, and the organic phase is washed, dried, and concentrated. Final purification is achieved through column chromatography to yield the target compound, **1-(Phenylsulphonyl)-4-cyano-2-iodo-7-azaindole**.

Mechanism of Action: A Putative Kinase Inhibitor

The 7-azaindole scaffold is a well-established pharmacophore for kinase inhibition.[3] These compounds typically act as ATP-competitive inhibitors, binding to the ATP-binding pocket of the kinase and preventing the phosphorylation of downstream substrates.



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Figure 2: Proposed mechanism of action of 7-azaindole derivatives as ATP-competitive kinase inhibitors.

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The nitrogen at position 7 and the pyrrolic NH group of the 7-azaindole core can form key hydrogen bond interactions with the hinge region of the kinase, mimicking the interactions of the adenine ring of ATP.[1] The substituents at various positions on the 7-azaindole ring are then positioned to occupy different sub-pockets of the ATP-binding site, thereby conferring selectivity and potency for specific kinases.

The 2-iodo-4-cyano-7-azaindole core provides a platform for the synthesis of a library of compounds through the modification of the iodo group. By introducing different aryl, heteroaryl, or alkyl groups at this position via cross-coupling reactions, it is possible to probe the active site of various kinases and optimize the inhibitory activity and selectivity of the resulting molecules.[17]

Therapeutic Potential and Applications in Drug Development

The 7-azaindole scaffold is present in numerous clinical candidates and approved drugs targeting a wide range of diseases. Derivatives of this core have shown promise in the treatment of:

- Cancer: As inhibitors of various kinases involved in cell proliferation, survival, and angiogenesis, such as BRAF, Aurora A, and receptor tyrosine kinases.[4]
- Inflammatory Diseases: By targeting kinases involved in inflammatory signaling pathways, such as IKK2.[17]
- Viral Infections: As inhibitors of viral enzymes, such as HIV reverse transcriptase.[5]

The compound **1-(Phenylsulphonyl)-4-cyano-2-iodo-7-azaindole** serves as a valuable intermediate for the synthesis of novel 7-azaindole derivatives with potential therapeutic applications. The presence of the versatile iodide at the C-2 position allows for the rapid generation of a diverse library of compounds for screening against various biological targets.

For instance, Suzuki coupling of this intermediate with various boronic acids would yield a series of 2-aryl or 2-heteroaryl-4-cyano-7-azaindole derivatives. These compounds could then be evaluated for their inhibitory activity against a panel of kinases implicated in specific diseases. The cyano group at the C-4 position can also be further modified, for example, through reduction to an aminomethyl group or hydrolysis to a carboxylic acid, to explore additional interactions within the target's active site.

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Conclusion

1-(Phenylsulphonyl)-4-cyano-2-iodo-7-azaindole is a strategically designed chemical entity that embodies the versatility and therapeutic potential of the 7-azaindole scaffold. Its multi-step synthesis leverages robust and well-established chemical transformations, and its highly functionalized nature makes it an ideal starting point for the development of novel kinase inhibitors and other therapeutic agents. The continued exploration of the chemical space around this and related 7-azaindole cores holds significant promise for the discovery of new medicines to address unmet medical needs.

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